

Sodium 2-methyl-2-propanethiolate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Sodium 2-methyl-2-propanethiolate

CAS No.: 29364-29-2

Cat. No.: B2364661

[Get Quote](#)

CAS Number: 29364-29-2

Synonyms: Sodium tert-butanethiolate, 2-Methyl-2-propanethiol sodium salt, t-Butanethiol sodium salt

This technical guide provides an in-depth overview of **Sodium 2-methyl-2-propanethiolate**, a versatile organosulfur compound widely utilized by researchers, scientists, and drug development professionals. This document covers its chemical structure, properties, synthesis, and key applications, with a focus on providing practical experimental details.

Chemical Structure and Properties

Sodium 2-methyl-2-propanethiolate is the sodium salt of 2-methyl-2-propanethiol. The presence of a bulky tert-butyl group significantly influences its reactivity and steric hindrance in chemical reactions.

Molecular Formula: C_4H_9NaS

Molecular Weight: 112.17 g/mol

Appearance: Typically a white to off-white crystalline solid.

The chemical structure of **Sodium 2-methyl-2-propanethiolate** is characterized by an ionic bond between the sodium cation (Na^+) and the 2-methyl-2-propanethiolate anion.

Physicochemical and Spectroscopic Data

Property	Value	Reference
CAS Number	29364-29-2	N/A
Molecular Formula	$\text{C}_4\text{H}_9\text{NaS}$	N/A
Molecular Weight	112.17 g/mol	N/A
Appearance	White to off-white crystalline solid	N/A
Solubility	Soluble in water and polar organic solvents.	N/A
Linear Formula	$(\text{CH}_3)_3\text{CSNa}$	[1][2]
SMILES	<chem>[Na+].CC(C)(C)[S-]</chem>	N/A

Synthesis of Sodium 2-methyl-2-propanethiolate

Sodium 2-methyl-2-propanethiolate is typically synthesized through the deprotonation of 2-methyl-2-propanethiol using a strong base. Two common methods are the reaction with sodium metal or with sodium hydroxide.

Experimental Protocol: Synthesis via Reaction with Sodium Hydroxide

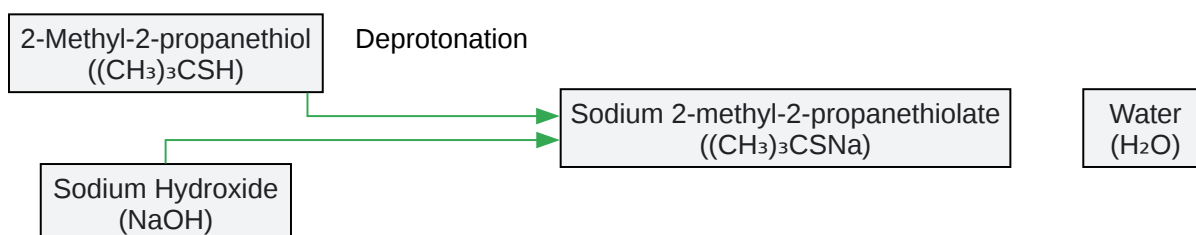
This protocol describes the preparation of **Sodium 2-methyl-2-propanethiolate** from 2-methyl-2-propanethiol and sodium hydroxide.

Materials:

- 2-methyl-2-propanethiol
- Sodium hydroxide (NaOH)
- Deionized water
- Round-bottom flask equipped with a magnetic stirrer and a dropping funnel
- Argon or Nitrogen gas supply for inert atmosphere

Procedure:

- In a 500 mL three-necked round-bottomed flask equipped with a dropping funnel, a mechanical stirrer, and a gas inlet, dissolve 40 g (1.0 mole) of sodium hydroxide in 100 mL of water.[3]
- Establish an inert atmosphere by purging the flask with argon or nitrogen.[3]
- With rapid stirring at room temperature, add 90 g (1.0 mole) of 2-butanethiol dropwise over a 2-hour period.[3] Note: While the reference uses 2-butanethiol, this procedure can be adapted for 2-methyl-2-propanethiol, with molar equivalents adjusted accordingly.
- Towards the end of the addition, the thiolate solution may become very viscous. If so, it can be diluted with 30 mL of water.[3]
- After the addition is complete, the resulting solution of **sodium 2-methyl-2-propanethiolate** can be used directly for subsequent reactions or the solvent can be removed under reduced pressure to isolate the solid salt.



[Click to download full resolution via product page](#)

Diagram 1: Synthesis of **Sodium 2-methyl-2-propanethiolate**.

Applications in Organic Synthesis

Sodium 2-methyl-2-propanethiolate is a potent nucleophile and a strong base, making it a valuable reagent in various organic transformations. Its primary application is in nucleophilic substitution and demethylation reactions.

Key Application: Demethylation of Aryl Methyl Ethers

A significant application of sodium thiolates, including **Sodium 2-methyl-2-propanethiolate**, is the cleavage of aryl methyl ethers to the corresponding phenols. This reaction is particularly useful in the synthesis of complex natural products and pharmaceutical agents where a methyl ether serves as a protecting group for a hydroxyl functionality. Often, the sodium thiolate is generated in situ to avoid handling the odorous thiol.^{[1][2][4]}

Experimental Protocol: In-situ Generation for Demethylation

This protocol outlines a general procedure for the demethylation of an aryl methyl ether using a thiol and sodium hydroxide, which generates the sodium thiolate in the reaction mixture.

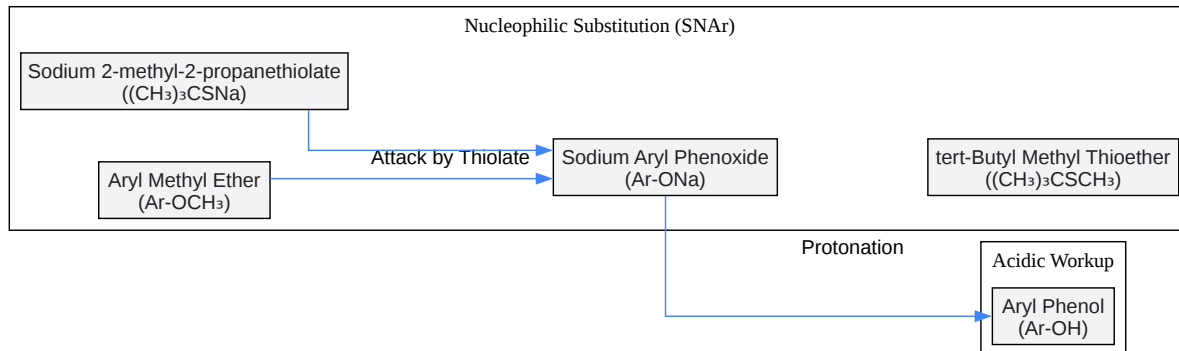
Materials:

- Aryl methyl ether substrate
- Dodecanethiol (as a less odorous alternative to 2-methyl-2-propanethiol)
- Sodium hydroxide (NaOH)
- N-methylpyrrolidinone (NMP) as solvent
- Reaction vessel suitable for heating

Procedure:

- To a solution of the aryl methyl ether (1 equivalent) in NMP, add dodecanethiol (3 equivalents) and powdered sodium hydroxide (2 equivalents).

- Heat the reaction mixture to 130 °C and monitor the progress of the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Quench the reaction by adding water and acidify with a suitable acid (e.g., 1M HCl) to protonate the resulting phenoxide.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to afford the desired phenol.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Practical demethylation of aryl methyl ethers using an odorless thiol reagent | Semantic Scholar \[semanticscholar.org\]](#)
- [2. Practical demethylation of aryl methyl ethers using an odorless thiol reagent - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Sodium 2-methyl-2-propanethiolate: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2364661/docs#sodium-2-methyl-2-propanethiolate-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b2364661/docs#sodium-2-methyl-2-propanethiolate-a-comprehensive-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check